

A Technical Guide to the Storage and Stability of Butoconazole-d5 Nitrate

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Compound of Interest

Compound Name: Butoconazole-d5 (nitrate)

Cat. No.: B15142427

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability of Butoconazole-d5 nitrate under various storage conditions. The information herein is compiled from available data on Butoconazole nitrate and structurally related imidazole antifungal agents. This document is intended to serve as a technical resource for professionals in research and drug development.

Introduction

Butoconazole nitrate is an imidazole derivative with potent antifungal properties.^[1] It functions by inhibiting the synthesis of ergosterol, a critical component of the fungal cell membrane. This disruption of the cell membrane's integrity leads to altered permeability and ultimately, the inhibition of fungal growth.^{[1][2]} The deuterated form, Butoconazole-d5 nitrate, is often utilized as an internal standard in analytical methodologies due to its similar chemical properties and distinct mass spectrometric signature. Understanding the stability of this compound is crucial for ensuring the accuracy and reliability of experimental results.

Recommended Storage Conditions

Proper storage is paramount to maintaining the integrity of Butoconazole-d5 nitrate. Based on available data for the non-deuterated form, the following storage conditions are recommended.

Formulation	Temperature	Duration	Additional Notes
Stock Solution	-80°C	Up to 6 months	Sealed storage, protected from moisture.[3]
-20°C	Up to 1 month	Sealed storage, protected from moisture.[3]	
Cream Formulation	25°C (Excursions permitted to 15–30°C)	Per manufacturer's expiration date	Avoid temperatures above 30°C and freezing.[2]
Solid (Powder)	Room Temperature	Long-term (if protected)	Store in tightly sealed, light-resistant containers.[4]

Forced Degradation Studies: A Proxy for Butoconazole-d5 Nitrate

Forced degradation studies are essential for identifying potential degradation products and establishing the inherent stability of a drug substance.[5] While specific data for Butoconazole-d5 nitrate is not readily available, studies on similar imidazole antifungals such as fenticonazole, isoconazole, and miconazole provide a strong indication of its likely stability profile.[6][7] These studies typically evaluate the impact of hydrolysis, oxidation, photolysis, and thermal stress.[5]

Stress Condition	Typical Reagents and Conditions	Observed Outcome for Related Imidazoles
Acidic Hydrolysis	0.1 M - 1 N HCl at elevated temperatures (e.g., 80°C) for several hours.[6][7]	Degradation is often observed, leading to the formation of specific impurities.[6]
Alkaline Hydrolysis	0.1 M - 1 N NaOH at elevated temperatures (e.g., 80°C) for several hours.[6][7]	Significant degradation is common under basic conditions.[7]
Oxidative Degradation	3% - 30% H ₂ O ₂ at room temperature for several hours. [6][7]	Degradation can occur, leading to the formation of N-oxides or other oxidation products.[6]
Thermal Degradation	Dry heat (e.g., 60-80°C) for an extended period.	Generally found to be stable under dry heat conditions.
Photolytic Degradation	Exposure to UV or fluorescent light.	Stability can vary; some compounds show slight degradation.[7]

Experimental Protocols

The following are generalized experimental protocols for conducting stability and forced degradation studies on Butoconazole-d5 nitrate, based on established methods for related compounds.

4.1 Stability-Indicating HPLC Method Development

A validated, stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for separating and quantifying Butoconazole-d5 nitrate from its potential degradation products.

- Column: A C18 column is commonly used.[8]
- Mobile Phase: A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is typical.[8]

- Detection: UV detection at a wavelength determined by the absorption maximum of Butoconazole is standard.[8]
- Validation: The method should be validated according to ICH guidelines for specificity, linearity, accuracy, precision, and robustness.[8]

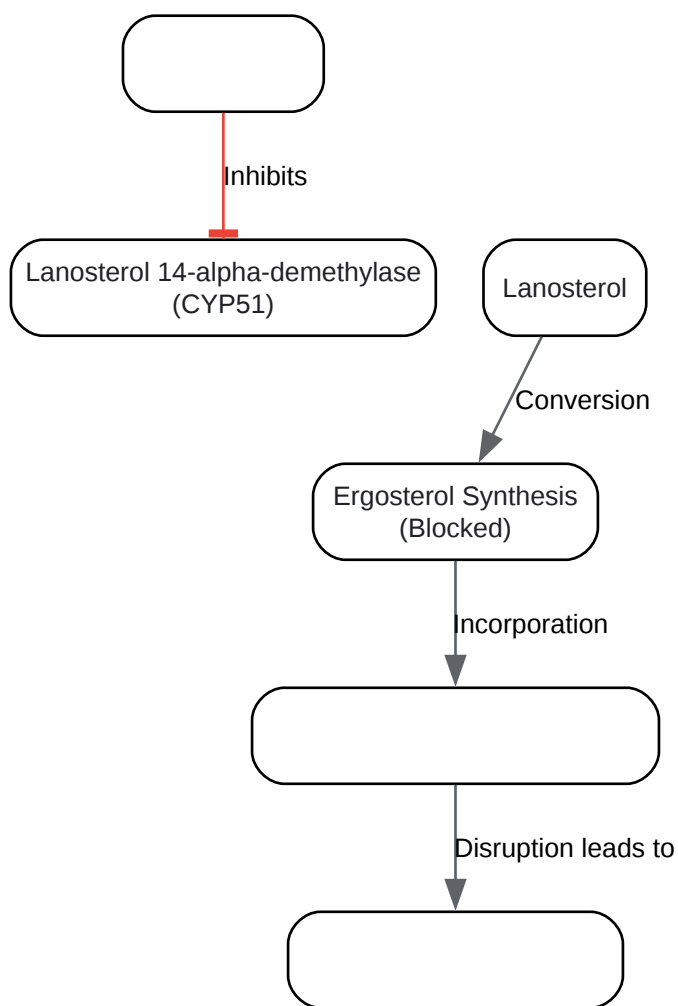
4.2 Forced Degradation Protocol

- Preparation of Stock Solution: Prepare a stock solution of Butoconazole-d5 nitrate in a suitable solvent such as methanol or a mixture of acetonitrile and water.[6]
- Application of Stress Conditions:
 - Acid Hydrolysis: Mix the stock solution with an equal volume of 1 N HCl and heat at 80°C for a specified time (e.g., 2 hours). Neutralize the solution before analysis.
 - Alkaline Hydrolysis: Mix the stock solution with an equal volume of 1 N NaOH and heat at 80°C for a specified time (e.g., 2 hours). Neutralize the solution before analysis.
 - Oxidative Degradation: Treat the stock solution with 3-30% hydrogen peroxide at room temperature for a specified time.
 - Thermal Degradation: Expose the solid compound to dry heat (e.g., 80°C) for a specified period.
 - Photodegradation: Expose the stock solution to UV light (e.g., 254 nm) or sunlight for a defined duration.
- Sample Analysis: Analyze the stressed samples using the validated stability-indicating HPLC method. Compare the chromatograms of the stressed samples to that of an unstressed control to identify and quantify any degradation products.

Visualizations

5.1 Mechanism of Action of Butoconazole

The following diagram illustrates the mechanism of action of Butoconazole, which is consistent with other imidazole antifungal agents.

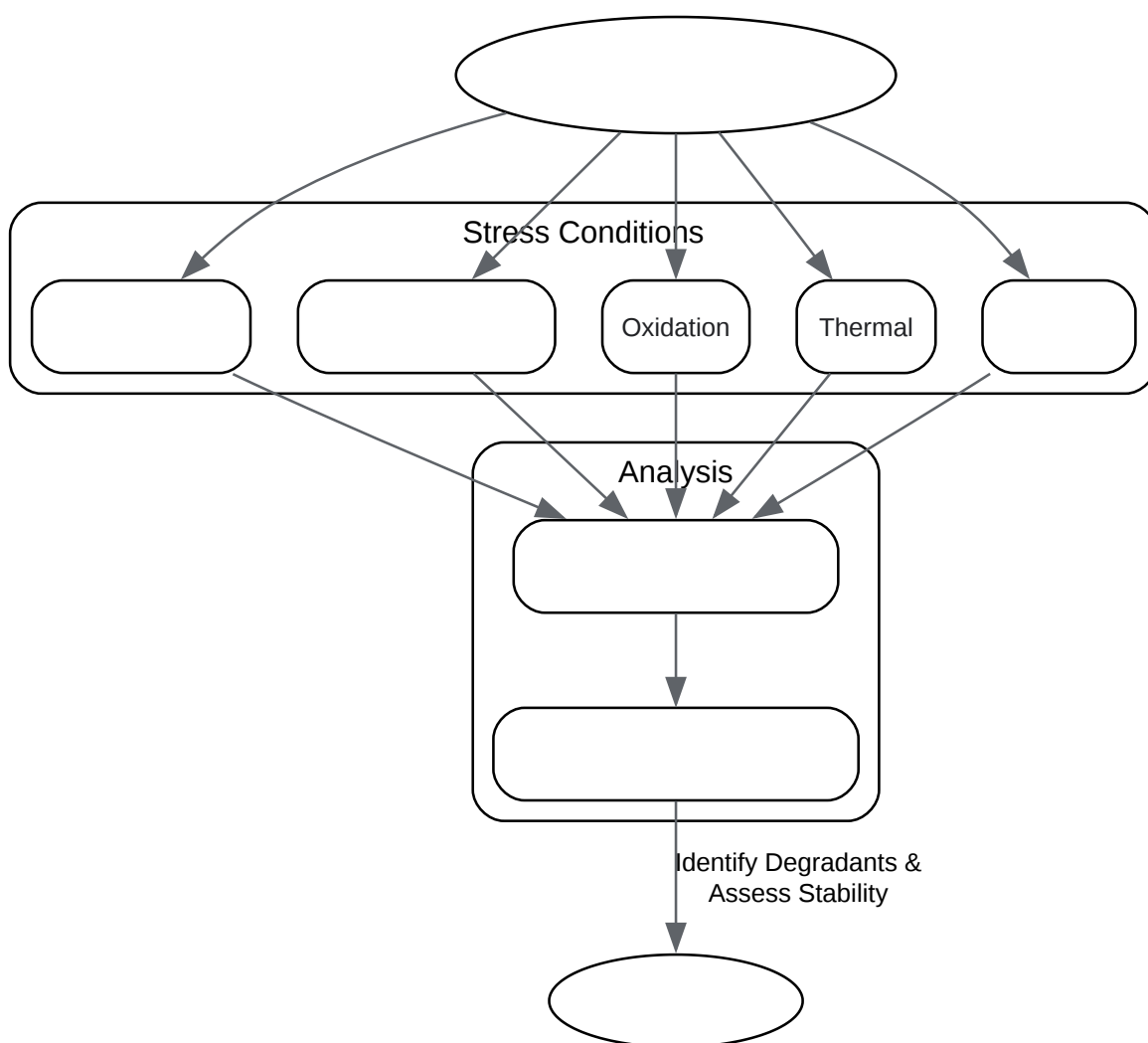


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Mechanism of Action of Butoconazole.

5.2 Experimental Workflow for Forced Degradation Studies

The logical flow for conducting a forced degradation study is depicted below.



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Forced Degradation Experimental Workflow.

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References

- 1. Butoconazole Nitrate | C₁₉H₁₈Cl₃N₃O₃S | CID 47471 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. [drugs.com](https://www.drugs.com) [[drugs.com](https://www.drugs.com)]
- 3. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 4. pubmed.ncbi.nlm.nih.gov [pubmed.ncbi.nlm.nih.gov]
- 5. core.ac.uk [core.ac.uk]
- 6. revroum.lew.ro [revroum.lew.ro]
- 7. Study of the forced degradation of isoconazole nitrate in bulk drug and cream formulations - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 8. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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